

Physical properties of Vinylboronic acid dibutyl ester (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinylboronic acid dibutyl ester

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Technical Guide: Physicochemical Properties of Dibutyl Vinylboronate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of dibutyl vinylboronate, also known as **vinylboronic acid dibutyl ester**. This compound is a vital reagent in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling. A thorough understanding of its physical characteristics is essential for its proper handling, application, and the successful execution of synthetic protocols.

Core Physical Properties

The boiling point and density are critical parameters for the safe storage, handling, and use of dibutyl vinylboronate in various experimental setups. The following table summarizes the reported values for these properties.

Physical Property	Value	Conditions
Boiling Point	35-40 °C[1][2][3][4][5][6]	at 0.1 atm
203.7 °C[7]	at 760 mmHg	
Density	0.835 g/mL[1][2][3][4][5]	at 25 °C
0.824 g/cm ³ [7]	Not specified	

Experimental Protocols for Property Determination

While specific experimental data for the determination of dibutyl vinylboronate's properties are not publicly detailed, standard methodologies for liquids are applicable. The following are generalized protocols for determining boiling point and density.

Boiling Point Determination (Capillary Method)

This method is suitable for small sample volumes and provides a sharp boiling point range.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath with stirrer)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Sample of dibutyl vinylboronate

Procedure:

- A small amount of dibutyl vinylboronate is placed in the small test tube.
- The capillary tube is inverted (open end down) and placed inside the test tube containing the sample.

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath (e.g., a Thiele tube filled with mineral oil) and heated gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.^[8]
- Heating is discontinued, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[9]

Density Determination (Pycnometer or Graduated Cylinder Method)

This method relies on the direct measurement of the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (for high accuracy) or a graduated cylinder
- Analytical balance
- Thermometer
- Sample of dibutyl vinylboronate

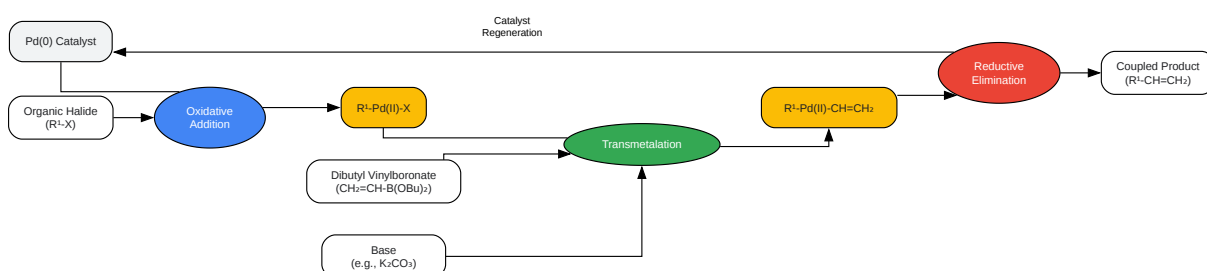
Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.^{[7][10]}
- The container is filled with a known volume of dibutyl vinylboronate. For a graduated cylinder, the volume is read directly from the markings, taking care to read the bottom of the meniscus.^[11] A pycnometer is filled to its calibrated volume.

- The mass of the container with the liquid is then measured.
- The temperature of the liquid is recorded.[7]
- The density is calculated by dividing the mass of the liquid (mass of container with liquid minus the mass of the empty container) by its volume.[12]

Application in Suzuki-Miyaura Coupling

Dibutyl vinylboronate is a key substrate in the Suzuki-Miyaura coupling reaction, a powerful method for the formation of carbon-carbon bonds. The vinylboronate serves as the organoboron component, which couples with an organic halide in the presence of a palladium catalyst and a base.



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Catalytic cycle of the Suzuki-Miyaura coupling reaction.

The reaction mechanism initiates with the oxidative addition of the organic halide to the palladium(0) catalyst.[3][4][13] This is followed by transmetalation, where the vinyl group from the boron atom is transferred to the palladium(II) complex. This step is typically facilitated by a base.[1][2] The cycle concludes with reductive elimination, which forms the final coupled

product and regenerates the palladium(0) catalyst, allowing it to re-enter the catalytic cycle.[3][4][13]

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- To cite this document: BenchChem. [Physical properties of Vinylboronic acid dibutyl ester (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346348#physical-properties-of-vinylboronic-acid-dibutyl-ester-boiling-point-density]

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